

Technical Guide: Derivatives and Applications of 7-Chloro-2-methylquinolin-4-ol

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Compound of Interest

Compound Name: 7-Chloro-2-methylquinolin-4-ol

CAS No.: 15644-88-9

Cat. No.: B3024622

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Executive Summary & Scaffold Analysis

7-Chloro-2-methylquinolin-4-ol (CAS: 40985-61-3) represents a critical pharmacophore in the quinoline family. Unlike its non-methylated counterpart (the precursor to Chloroquine), the C2-methyl group introduces steric bulk and lipophilicity changes that influence metabolic stability and receptor binding affinity.

This scaffold exhibits "privileged structure" status, capable of binding to multiple biological targets—primarily acting as an intercalator in DNA/RNA synthesis inhibition (anticancer/antimicrobial) and a heme polymerase inhibitor (antimalarial).[2]

Key Physicochemical Properties

Property	Value (Approx.)	Significance
Molecular Formula	C ₁₀ H ₈ CINO	Core scaffold composition
Molecular Weight	193.63 g/mol	Fragment-based drug design (FBDD) friendly
ClogP	~2.5	Good membrane permeability
H-Bond Donors	1 (4-OH tautomer)	Interaction with receptor active sites
Tautomerism	4-hydroxy $\rightleftharpoons$ 4-quinolone	Dictates reactivity (O-alkylation vs. N-alkylation)

Synthetic Architecture

The synthesis of the parent scaffold and its conversion into functional derivatives relies on controlling the tautomeric equilibrium and exploiting the reactivity of the C4 and C3 positions.

Core Scaffold Synthesis (Conrad-Limpach Protocol)

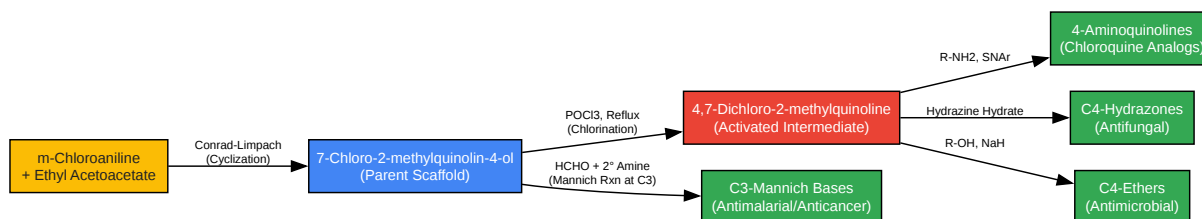
The most robust route to the 2-methyl derivative is the Conrad-Limpach synthesis, utilizing m-chloroaniline and ethyl acetoacetate.

Mechanism:

- Condensation: Formation of β -anilinocrotonate (kinetic product).
- Cyclization: High-temperature thermal cyclization (250°C) favors the thermodynamic 4-hydroxyquinoline product.

Functionalization Logic (DOT Diagram)

The following diagram illustrates the divergence points for creating key derivative classes.



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Caption: Divergent synthesis pathways from the **7-Chloro-2-methylquinolin-4-ol** core. C3 is reactive to electrophiles (Mannich), while C4 is activated for nucleophilic substitution via the chloro-intermediate.

Derivative Classes & Biological Applications[1][3][4][5][6][7][8][9][10][11]

C3-Mannich Bases

The C3 position of the quinolone tautomer is electron-rich (enaminone system). Reaction with formaldehyde and secondary amines yields Mannich bases.[3]

- Target: Plasmodium falciparum, Cancer cell lines (HeLa, MCF-7).
- Mechanism: The basic side chain enhances accumulation in the acidic food vacuole of the parasite or lysosomes of cancer cells.
- Key Reactants: Morpholine, piperidine, N-methylpiperazine.

4-Aminoquinoline Derivatives (via 4,7-Dichloro intermediate)

This is the most commercially relevant class. The 4-OH is converted to 4-Cl, which is a good leaving group for SNAr reactions.

- Target: DNA intercalation, Inhibition of Hemozoin formation.

- Notable Analog: Derivatives of Amodiaquine often utilize the 7-chloro-quinolin-4-amine motif. [\[3\]](#)[\[4\]](#)
- Hybridization: Coupling with benzimidazoles or chalcones at the C4-amino tail creates "dual-action" hybrids that overcome drug resistance.

Schiff Bases and Hydrazones

Reaction of 4-hydrazino-7-chloro-2-methylquinoline (derived from the 4-chloro intermediate) with aromatic aldehydes.

- Activity: Potent antifungal (*Candida* spp.) and antibacterial agents.[\[5\]](#)
- Mechanism: Chelation of metal ions essential for microbial enzyme function.

Detailed Experimental Protocols

Note: All chemical manipulations must be performed in a fume hood with appropriate PPE.

Protocol A: Synthesis of 7-Chloro-2-methylquinolin-4-ol

Objective: Create the parent scaffold.

- Reagents: m-Chloroaniline (0.1 mol), Ethyl acetoacetate (0.1 mol), Benzene (or Toluene), Glacial Acetic Acid (cat.).
- Step 1 (Enamine Formation):
 - Mix amine and ester in benzene with a catalytic amount of acetic acid.
 - Reflux using a Dean-Stark trap to remove water azeotropically.
 - Monitor TLC until starting material disappears. Evaporate solvent to yield ethyl β -(m-chloroanilino)crotonate (oil).
- Step 2 (Cyclization):
 - Heat diphenyl ether (Dowtherm A) to boiling (~250°C).

- Add the crotonate oil dropwise to the boiling solvent (Critical: Rapid addition maintains high temp for cyclization vs polymerization).
- Reflux for 30-60 mins.
- Cool to RT. The product precipitates.[6]
- Filter, wash with hexane/petroleum ether to remove diphenyl ether.
- Yield: ~60-70%.[6] MP: >280°C.

Protocol B: Activation to 4,7-Dichloro-2-methylquinoline

Objective: Convert the unreactive OH group to a reactive Cl group.

- Reagents: **7-Chloro-2-methylquinolin-4-ol** (10 mmol), POCl₃ (Phosphorus Oxychloride, 50 mmol).
- Procedure:
 - Place starting material in a round-bottom flask.
 - Add POCl₃ slowly (Exothermic!).
 - Reflux at 100-110°C for 2-4 hours. The solid will dissolve, turning the solution yellow/brown.
 - Quenching (Critical Safety): Cool mixture. Pour slowly onto crushed ice with vigorous stirring.
 - Neutralize with NH₄OH or NaOH solution to pH ~8-9.
 - Extract precipitate with Chloroform or DCM.
 - Dry over Na₂SO₄ and evaporate.
 - Validation: TLC (Hexane:EtOAc 8:2). Product is less polar than starting material.

Protocol C: Synthesis of C4-Amino Derivative (General SNAr)

Objective: Attach a pharmacophore (e.g., 4-aminophenol) to the C4 position.

- Reagents: 4,7-Dichloro-2-methylquinoline (1 eq), Primary Amine (1.1 eq), Ethanol or DMF, catalytic HCl.
- Procedure:
 - Dissolve the dichloro-quinoline in Ethanol.
 - Add the amine.[\[1\]](#)[\[7\]](#)[\[3\]](#)[\[6\]](#)
 - Add 2-3 drops of conc. HCl (catalyst to protonate the ring nitrogen, activating C4).
 - Reflux for 4-12 hours.
 - Cool.[\[6\]](#) The product often precipitates as the hydrochloride salt.
 - Filter and recrystallize from Ethanol/Water.

Quantitative Data Summary (SAR Insights)

The following table summarizes the Structure-Activity Relationship (SAR) trends for derivatives of this scaffold based on recent literature.

Derivative Class	Substitution Site	Primary Activity	IC50 / MIC Range	Key Insight
Parent Scaffold	N/A	Weak Antibacterial	> 100 µg/mL	Requires functionalization for potency.
4-Amino-alkyl	C4	Antimalarial	10 - 50 nM	Basic side chain is critical for vacuole accumulation.
Mannich Bases	C3	Anticancer (HeLa)	1 - 10 µM	Secondary amines (morpholine) reduce toxicity vs primary amines.
Hydrazones	C4	Antifungal	0.5 - 4 µg/mL	Electron-withdrawing groups on the hydrazone phenyl ring increase potency.
Benzimidazole Hybrids	C4 (Linker)	Anti-Leukemic	< 1 µM	Dual inhibition of Tubulin and DNA synthesis.

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